

4-Phenylbutanal density and refractive index

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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Physical Property Data for 4-Phenylbutanal

The table below summarizes the key physical properties of **4-Phenylbutanal** found in the search results.

Property	Value	Conditions / Notes
Density	0.971 g/cm ³	[1] [2]
Refractive Index	<i>Not Found</i>	
Boiling Point	243.3 °C	at 760 mmHg [1]
Melting Point	45-48 °C	(lit.) [1]
Flash Point	115.9 °C	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O	[1] [3] [2]
Molecular Weight	148.20 g/mol	[1] [3] [2]

Experimental Measurement Protocols

For the properties where data is unavailable, here are standard experimental protocols researchers can employ.

Measuring Density

The standard protocol for determining liquid density is using a pycnometer.

- **Calibration:** Weigh a clean, dry pycnometer empty (m_0). Then fill it with distilled water and weigh it again (m_w).
- **Sample Measurement:** Dry the pycnometer thoroughly and fill it with the **4-Phenylbutanal** sample. Weigh it (m_1).
- **Calculation:** The density (ρ) of the sample is calculated using the formula: $\rho = \frac{m_1 - m_0}{m_w - m_0} \times \rho_w$ where (ρ_w) is the known density of water at the calibration temperature.
- **Control:** Maintain a constant temperature using a water bath during measurements, as density is temperature-dependent.

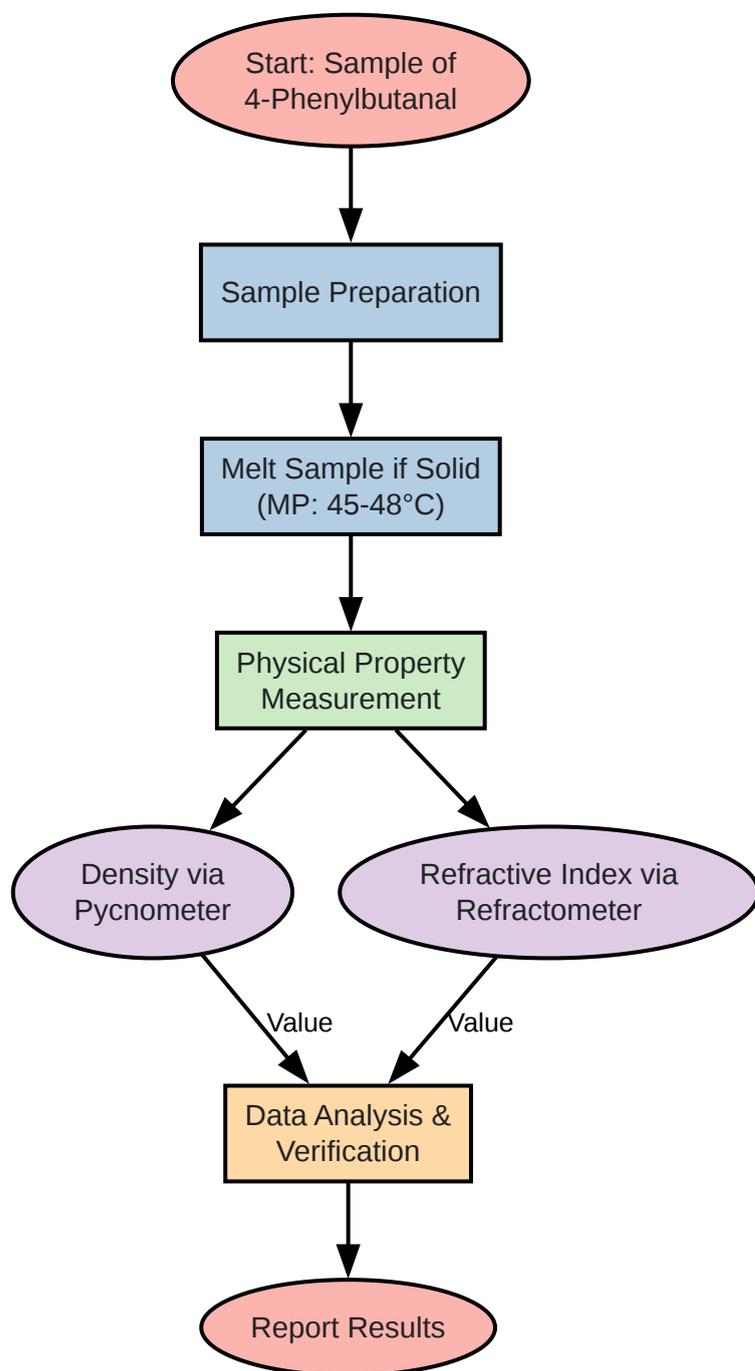
Measuring Refractive Index

Refractive index is precisely measured with a refractometer.

- **Calibration:** Calibrate the Abbe or digital refractometer using distilled water or a standard calibration slide.
- **Sample Loading:** Apply a few drops of liquid **4-Phenylbutanal** to the prism surface, ensuring it forms a continuous film without air bubbles. For solid samples, the compound must be melted as it is solid at room temperature (Melting Point: 45-48 °C [1]).
- **Measurement:** Close the prism plate and look through the eyepiece (or read the digital display) to obtain the refractive index value.
- **Control:** The refractometer should be equipped with a thermostat-controlled water jacket to maintain the sample at a specific temperature (e.g., 20 °C), as the refractive index is highly sensitive to temperature changes. The wavelength of the light source (usually the sodium D line at 589 nm) should also be noted.

Workflow for Property Analysis

For a comprehensive analysis, the following workflow outlines the key steps from sample preparation to data verification. This is particularly useful when reference data is scarce.



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*Workflow for determining the physical properties of **4-Phenylbutanal**, covering preparation, measurement, and analysis.*

Summary and Key Considerations

- **Data Availability:** The density of **4-Phenylbutanal** is confirmed to be **0.971 g/cm³** [1] [2]. Its solid state at room temperature must be considered for measurement protocols.
- **Data Gap:** The refractive index for **4-Phenylbutanal** was **not located** in the search results. The value for the related compound 2-Methyl-4-phenylbutyraldehyde (1.506-1.510 [4]) is not a suitable substitute.
- **Experimental Path:** To obtain the refractive index, you will need to perform experimental measurement using a refractometer, following the protocol outlined above.

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References

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